

Technical Guide: 4-Fluoro-N,N-dimethylaniline

(CAS: 403-46-3)

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Compound of Interest

Compound Name: 4-Fluoro-N,N-dimethylaniline

Cat. No.: B181188

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, purification, reactivity, and safety information for **4-Fluoro-N,N-dimethylaniline**. This compound is a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.

Core Properties and Data

4-Fluoro-N,N-dimethylaniline is a substituted aniline featuring a fluorine atom at the para position and two methyl groups on the nitrogen atom. Its unique electronic properties, conferred by the fluorine and dimethylamino groups, make it a versatile building block in organic synthesis.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **4-Fluoro-N,N-dimethylaniline**.

| Property | Value |
|-------------------|---|
| CAS Number | 403-46-3 |
| Molecular Formula | C ₈ H ₁₀ FN |
| Molecular Weight | 139.17 g/mol |
| Appearance | White to yellow crystalline solid or liquid |
| Melting Point | 35-39 °C |
| Boiling Point | 200 °C (at 760 mmHg) |
| Purity | ≥98% (GC) |
| InChI Key | YJEHCGOJNJUOII-UHFFFAOYSA-N |
| SMILES | CN(C)c1ccc(F)cc1 |

Spectroscopic Data

The following table outlines the characteristic spectroscopic data for **4-Fluoro-N,N-dimethylaniline**.

| Spectroscopic Technique | Characteristic Peaks/Signals |
|-------------------------|--|
| ¹ H NMR | Signals corresponding to the N-methyl protons and the aromatic protons. |
| ¹³ C NMR | Resonances for the N-methyl carbons and the aromatic carbons, with splitting patterns indicative of fluorine coupling. |
| FTIR | Characteristic vibrational bands for C-N, C-F, and aromatic C-H bonds. |
| Mass Spectrometry | A molecular ion peak corresponding to the molecular weight, along with characteristic fragmentation patterns. |

Experimental Protocols

Synthesis of 4-Fluoro-N,N-dimethylaniline

A common method for the synthesis of **4-Fluoro-N,N-dimethylaniline** is the N-methylation of 4-fluoroaniline. The following protocol is a representative example.

Materials:

- 4-fluoroaniline
- Formaldehyde (37% aqueous solution)
- Sodium borohydride (NaBH_4)
- Methanol
- Dichloromethane
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask, dissolve 4-fluoroaniline (1 equivalent) in methanol.
- Cool the solution to 0 °C in an ice bath.
- Slowly add formaldehyde solution (2.2 equivalents) to the cooled solution while stirring.
- Stir the mixture at 0 °C for 1 hour.
- In a separate flask, prepare a solution of sodium borohydride (2.5 equivalents) in a small amount of cold water.

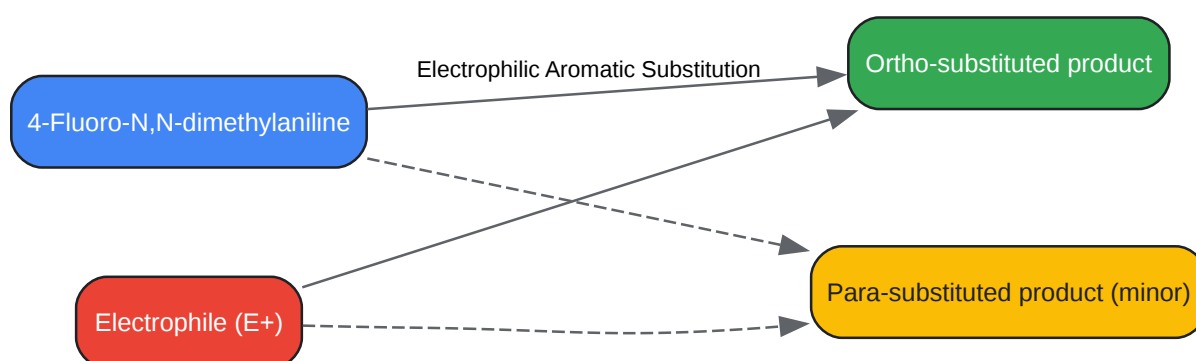
- Slowly add the sodium borohydride solution to the reaction mixture, maintaining the temperature below 20 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 12 hours.
- Remove the methanol under reduced pressure.
- To the residue, add dichloromethane and a saturated solution of sodium bicarbonate.
- Separate the organic layer, and extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the solution and concentrate under reduced pressure to obtain the crude product.

Purification

The crude **4-Fluoro-N,N-dimethylaniline** can be purified by vacuum distillation or column chromatography on silica gel. Due to the basic nature of the aniline, it is advisable to use a solvent system containing a small amount of a basic modifier (e.g., triethylamine) during column chromatography to prevent streaking.

Chemical Reactivity

The dimethylamino group is a strong activating group, making the aromatic ring of **4-Fluoro-N,N-dimethylaniline** highly susceptible to electrophilic aromatic substitution. The fluorine atom has a deactivating inductive effect but a weak activating mesomeric effect. The substitution pattern is primarily directed to the ortho position relative to the dimethylamino group.



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Caption: Reactivity of **4-Fluoro-N,N-dimethylaniline** in electrophilic aromatic substitution.

Biological Activity and Applications

4-Fluoro-N,N-dimethylaniline is primarily used as an intermediate in the synthesis of various target molecules. Its incorporation into bioactive compounds can influence their pharmacokinetic and pharmacodynamic properties. The fluorine atom can enhance metabolic stability and binding affinity.

Studies have also investigated its fluorescence properties, indicating that it exhibits regular fluorescence from a locally excited state, which is relevant for its potential use in fluorescent probes.

Safety and Toxicology

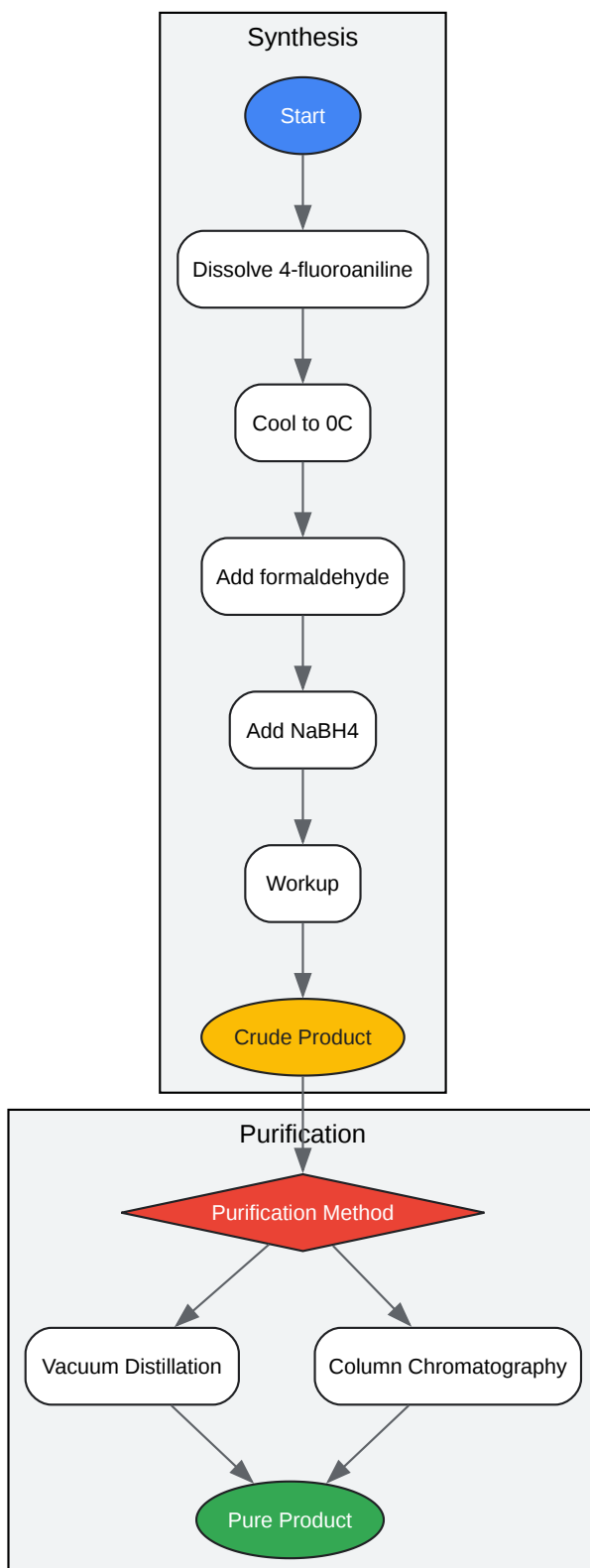
Specific toxicological data for **4-Fluoro-N,N-dimethylaniline** is limited. However, data for the parent compound, N,N-dimethylaniline, and the starting material, 4-fluoroaniline, provide guidance on its potential hazards.

- **Toxicity:** Anilines are generally considered toxic and can be harmful if swallowed, in contact with skin, or if inhaled. They can cause methemoglobinemia, leading to cyanosis.^[1]
- **Handling:** Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- **Flammability:** The compound is a combustible liquid.
- **Disposal:** Dispose of in accordance with local regulations for hazardous waste.

The oral LD50 for 4-fluoroaniline in rats is reported to be 417 mg/kg.^[2] The oral LD50 for N,N-dimethylaniline in rats is 1410 mg/kg.^[3]

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the synthesis and purification of **4-Fluoro-N,N-dimethylaniline**.



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- To cite this document: BenchChem. [Technical Guide: 4-Fluoro-N,N-dimethylaniline (CAS: 403-46-3)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181188#4-fluoro-n-n-dimethylaniline-cas-number-403-46-3-properties]

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